

Application Note: Formulation of Tetrahydrolinalool for Topical Applications in Cosmetics

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Compound of Interest

Compound Name: *Tetrahydrolinalool*

Cat. No.: *B1194170*

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AN-COS-2025-12-13

Audience: Researchers, scientists, and drug development professionals.

Introduction **Tetrahydrolinalool** (THL) is a saturated monoterpene alcohol widely utilized in the cosmetic and fragrance industries.[1][2][3] It is synthesized through the catalytic hydrogenation of linalool, a process that enhances its chemical stability significantly.[4][5][6] This increased stability makes **Tetrahydrolinalool** a preferred ingredient for perfuming cosmetic products, especially in formulations with challenging pH levels, such as soaps and detergents, where its precursor, linalool, may degrade.[5][7] Its olfactory profile is described as a mild, clean, and fresh floral scent with notes of lily, lilac, tea, and subtle citrus or woody undertones.[2][6][8] While primarily used as a fragrance component[9][10], related terpene alcohols like linalool have demonstrated biological activities, including anti-inflammatory effects.[11][12] This suggests that beyond its pleasant aroma, **Tetrahydrolinalool** may offer additional functional benefits in topical formulations.

This document provides comprehensive data, formulation guidelines, and experimental protocols for the effective incorporation and evaluation of **Tetrahydrolinalool** in cosmetic products for topical application.

Physicochemical & Safety Data

Successful formulation requires a thorough understanding of the active ingredient's properties. The key physicochemical and safety parameters for **Tetrahydrolinalool** are summarized below.

Table 1: Physicochemical Properties of **Tetrahydrolinalool**

Property	Value	Reference(s)
CAS Number	78-69-3	[2] [4] [13]
INCI Name	TETRAHYDROLINALOOL	[10]
Molecular Formula	C ₁₀ H ₂₂ O	[2] [5]
Molecular Weight	158.28 g/mol	[2] [5]
Appearance	Clear, colorless to pale yellow liquid	[2] [5] [14]
Odor	Mild, floral (lily, lilac), fresh, with tea-like and citrus nuances	[2] [6] [8]
Density	~0.826 - 0.831 g/cm ³ @ 20°C	[1] [5]
Boiling Point	197°C	[5]
Flash Point	~77°C	[2] [5]
Log P (o/w)	~3.3 - 3.54	[5] [15]
Solubility	Soluble in alcohols and oils; Insoluble in water	[1] [2] [14]

| Stability | Highly stable, particularly in alkaline media; more stable than linalool [\[5\]](#)[\[7\]](#)[\[8\]](#) |

Table 2: Safety & Regulatory Profile

Parameter	Value	Reference(s)
Oral LD50 (Rat)	> 5 g/kg	[4]
Dermal LD50 (Rabbit)	> 5 g/kg	[4]
Skin Irritation	May cause skin irritation or allergic reactions in sensitive individuals	[14][15]
Eye Irritation	Causes serious eye irritation	[15]
FEMA Number	3060	[5][13][14]

| Regulatory Status | Generally Recognized as Safe (GRAS) as a flavoring agent by JECFA | [15] |

Formulation Guidelines & Example Chassis

Due to its lipophilic nature (Log P ~3.3), **Tetrahydrolinalool** is readily incorporated into the oil phase of emulsions or solubilized in anhydrous systems. Its excellent stability allows for its use in a wide range of product types without significant degradation.[5][8]

- Emulsions (Creams, Lotions): Add **Tetrahydrolinalool** to the oil phase. It can be incorporated during the cool-down phase (<40°C) to minimize volatile loss, although its high boiling point makes it relatively robust to heat.
- Anhydrous Systems (Oils, Balms): Directly miscible with other lipids and esters.
- Surfactant Systems (Cleansers, Shampoos): Can be pre-solubilized with non-ionic surfactants or glycols before addition to the main batch to ensure clarity and prevent separation.

Table 3: Example Topical Formulation Chassis with **Tetrahydrolinalool**

Formulation Type	Phase	Ingredient (INCI Name)	% w/w	Function
O/W Cream	A	Aqua	Q.S. to 100	Vehicle
	A	Glycerin	3.00	Humectant
	A	Xanthan Gum	0.20	Stabilizer
	B	Caprylic/Capric Triglyceride	10.00	Emollient
	B	Cetearyl Alcohol (and) Ceteareth-20	5.00	Emulsifier
	B	Dimethicone	1.00	Occlusive
	C	Tetrahydrolinalool	0.50	Fragrance
	C	Phenoxyethanol (and) Ethylhexylglycerin	1.00	Preservative
Body Oil	A	Helianthus Annuus (Sunflower) Seed Oil	Q.S. to 100	Vehicle
	A	Simmondsia Chinensis (Jojoba) Seed Oil	15.00	Emollient
	A	Tocopherol	0.50	Antioxidant
	A	Tetrahydrolinalool	1.00	Fragrance
Gel Serum	A	Aqua	Q.S. to 100	Vehicle

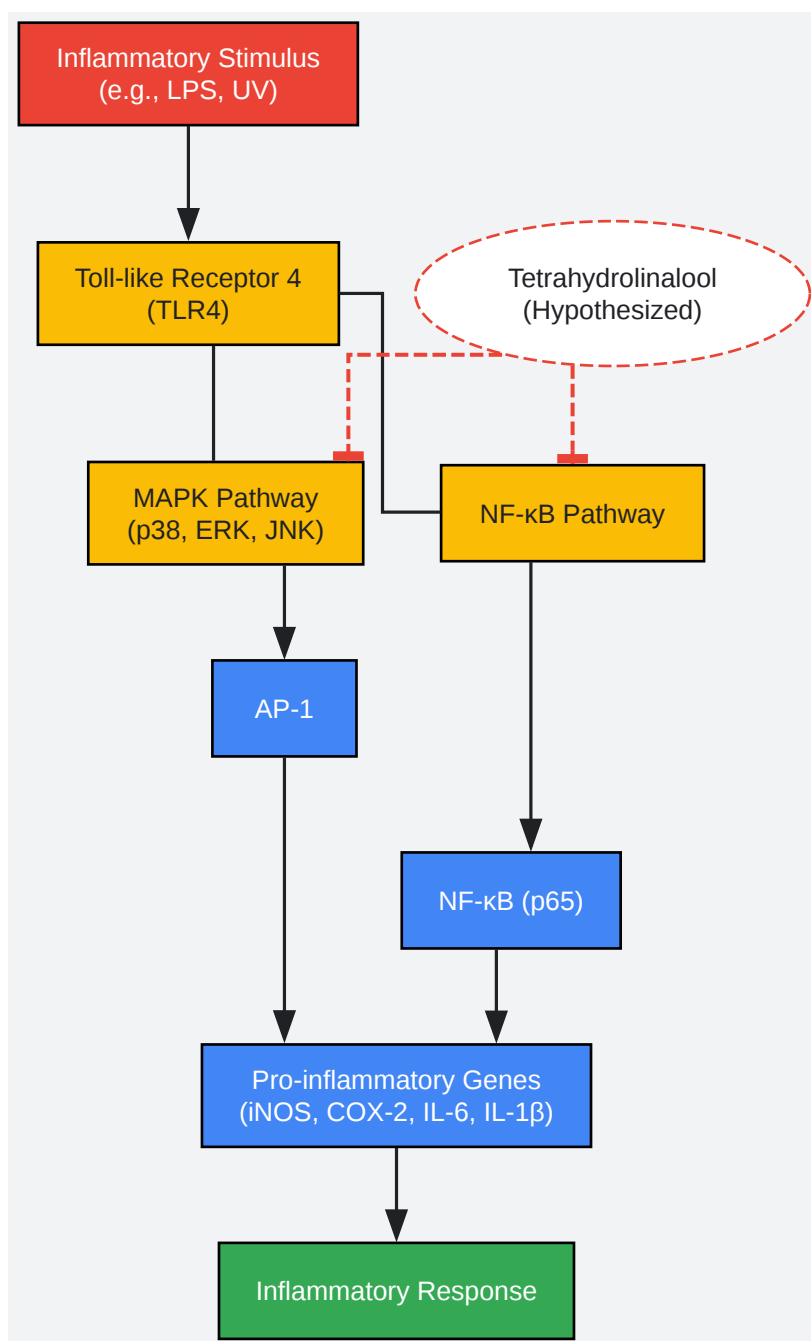
Formulation Type	Phase	Ingredient (INCI Name)	% w/w	Function
	A	Propanediol	5.00	Solvent/Humectant
	A	Carbomer	0.40	Gelling Agent
	B	Polysorbate 20	2.00	Solubilizer
	B	Tetrahydrolinalool	0.30	Fragrance
	C	Triethanolamine	0.40	Neutralizer

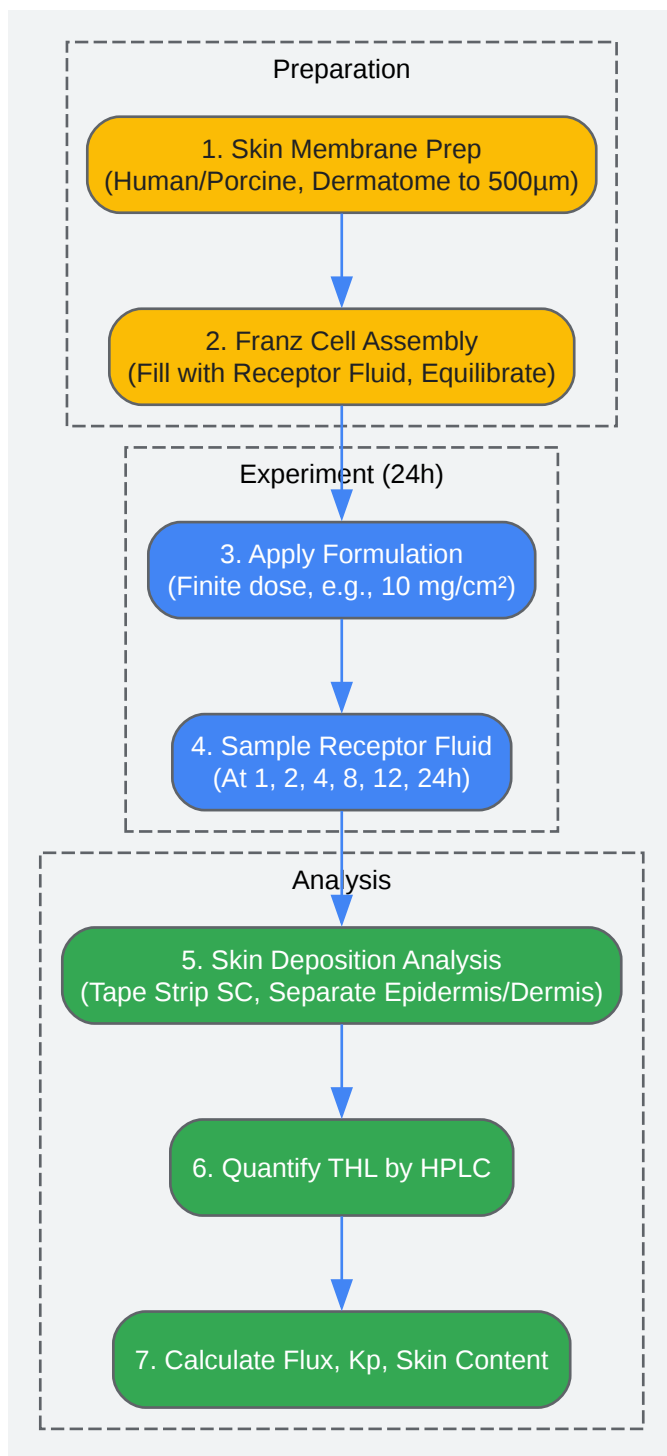
| | C | Euxyl PE 9010 | 1.00 | Preservative |

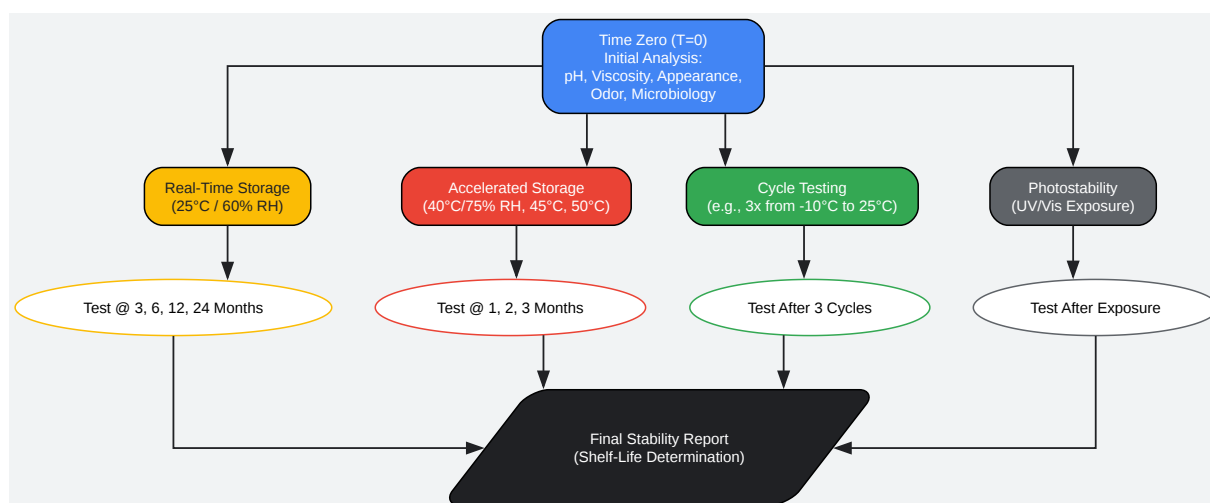
Note: Typical use levels for fragrance in leave-on cosmetics range from 0.2% to 1%.[9]

Postulated Mechanism of Action: Anti-Inflammatory Pathway

While **Tetrahydrolinalool** is primarily a fragrance, its precursor, linalool, has been shown to possess anti-inflammatory properties, partly by inhibiting the NF- κ B (Nuclear Factor kappa B) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways.[12][16] These pathways are critical in the inflammatory cascade, leading to the expression of pro-inflammatory mediators like iNOS (inducible Nitric Oxide Synthase) and COX-2 (Cyclooxygenase-2).[16] It is plausible that THL may exert similar, albeit unconfirmed, effects. The diagram below illustrates this hypothetical mechanism.







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